

Safeguarding Your Research: Proper Disposal of NVP-BEZ235-d3

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Compound of Interest

Compound Name: **NVP-BEZ 235-d3**

Cat. No.: **B15555370**

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Essential guidance for the safe handling and disposal of NVP-BEZ235-d3 is critical for maintaining laboratory safety, ensuring environmental protection, and complying with regulatory standards. As a potent, research-grade compound, this dual PI3K/mTOR inhibitor requires stringent disposal protocols to mitigate potential hazards. This guide provides a comprehensive, step-by-step approach to its proper disposal, ensuring adherence to standard laboratory safety practices. For definitive safety information, always consult the manufacturer-provided Safety Data Sheet (SDS) for NVP-BEZ235-d3.

Immediate Safety and Handling Precautions

Before handling NVP-BEZ235-d3, a thorough understanding of its chemical properties and potential hazards is imperative. Researchers should treat this compound as potentially hazardous.

Personal Protective Equipment (PPE): The consistent use of appropriate PPE is non-negotiable and should include:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat to protect from splashes.

Engineering Controls: Work with NVP-BEZ235-d3 should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risk.[\[1\]](#) An eyewash station and safety shower must be readily accessible.[\[1\]](#)

Quantitative Data Summary

For clarity and ease of reference, key quantitative data for the non-deuterated form, NVP-BEZ235 (Dactolisib), are summarized below. This information is provided as a reference, and users should consult the specific documentation for NVP-BEZ235-d3.

| Property | Value | Reference |
|--------------------------------|-----------------------------------|---|
| Molecular Formula | <chem>C30H23N5O</chem> | [2] |
| Formula Weight | 469.5 g/mol | [2] |
| CAS Number | 915019-65-7 | [2] [3] |
| p110 α IC ₅₀ | 4 nM | [2] [4] |
| p110 β IC ₅₀ | 75 nM | [2] [4] |
| p110 δ IC ₅₀ | 7 nM | [2] [4] |
| p110 γ IC ₅₀ | 5 nM | [2] [4] |
| mTOR IC ₅₀ | 20 nM | [2] |
| Solubility (DMSO) | Up to 1 mg/ml (with warming) | [3] |
| Solubility (DMF) | Up to 10 mg/ml (requires heating) | [3] |
| Storage Temperature | -20°C | [2] |

Experimental Protocols: Disposal Procedures

The disposal of NVP-BEZ235-d3, including the pure compound and any contaminated materials, must be managed as hazardous chemical waste. Adherence to institutional and local regulations is mandatory.

Waste Segregation and Collection

1. Solid Waste:

- Collect unused or expired NVP-BEZ235-d3 powder in its original container or a clearly labeled, sealed waste container.
- All disposables that have come into direct contact with the compound, such as weigh boats, pipette tips, and contaminated gloves, must be collected in a designated, sealed hazardous waste bag or container.[\[1\]](#)

2. Liquid Waste:

- Solutions containing NVP-BEZ235-d3 should be collected in a dedicated, leak-proof, and chemically compatible hazardous waste container.[\[1\]](#)[\[5\]](#)
- Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[\[1\]](#)
- The container must be clearly labeled with "Hazardous Waste," the full chemical name "NVP-BEZ235-d3," and the solvent(s) used.[\[1\]](#)
- Do not dispose of NVP-BEZ235-d3 down the drain.[\[1\]](#)[\[5\]](#)

3. Empty Containers:

- Empty containers should be rinsed with an appropriate solvent (e.g., the solvent used for the solution).
- The rinsate must be collected as hazardous liquid waste.[\[5\]](#)
- After rinsing, the container can be disposed of as regular laboratory glass or plastic waste, in accordance with institutional policies.[\[5\]](#)

Labeling and Storage

- All waste containers must be accurately and clearly labeled.

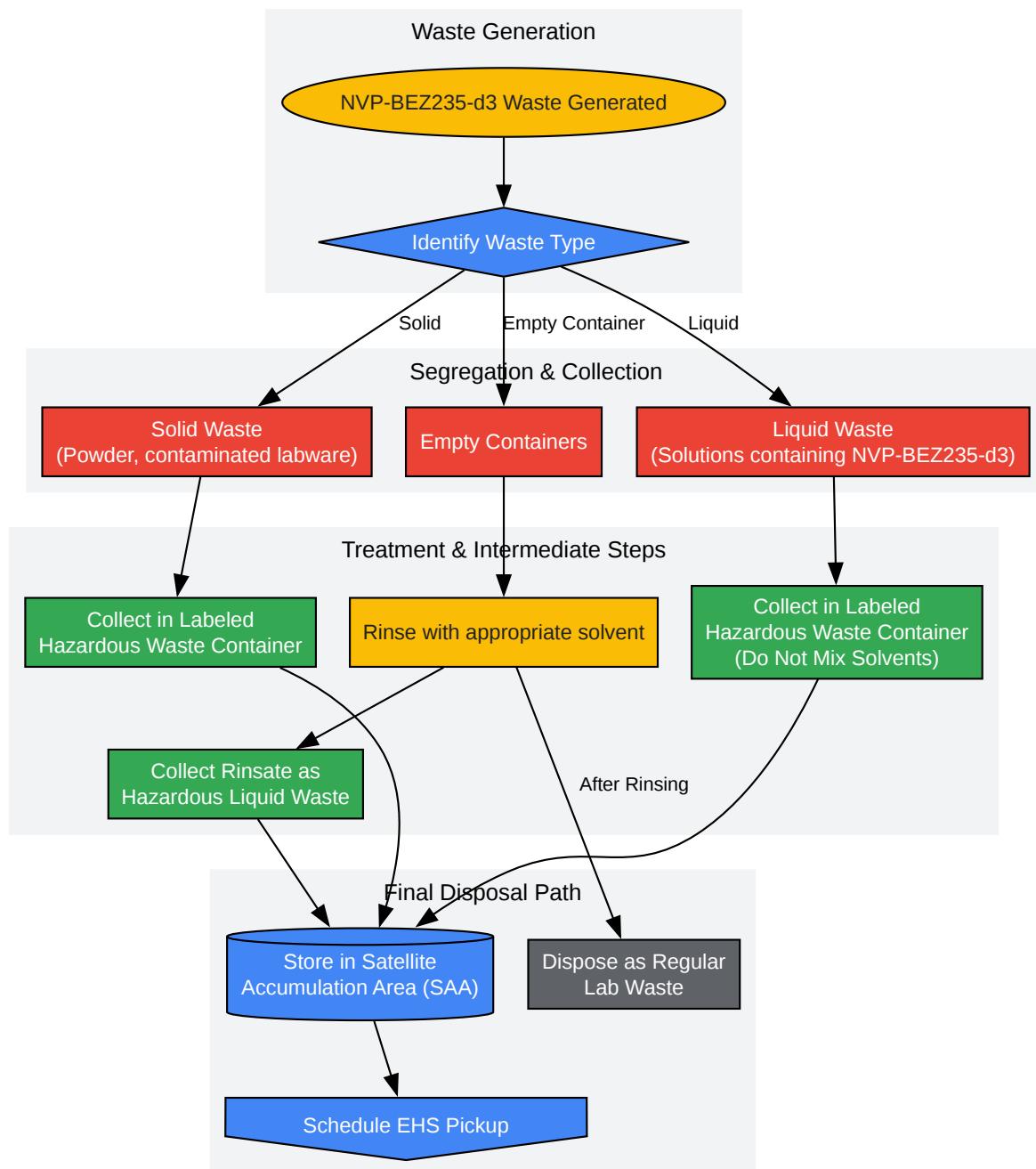
- Store waste containers in a designated satellite accumulation area (SAA) within the laboratory.
- Ensure containers are kept closed except when adding waste.
- Secondary containment should be used to prevent spills.[\[1\]](#)

Scheduling Waste Pickup

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.[\[1\]](#)

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of NVP-BEZ235-d3.

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